

An In-depth Technical Guide to the Safety and Handling of 2-Hexadecanone

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Compound of Interest

Compound Name: 2-HEXADECANONE

Cat. No.: B131148

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Hexadecanone**, a long-chain aliphatic ketone. The following sections detail its physical and chemical properties, toxicological profile, and recommended procedures for safe handling, storage, and emergency response. This document is intended to support laboratory safety protocols and risk assessments in a research and development environment.

Chemical and Physical Properties

2-Hexadecanone, also known as methyl tetradecyl ketone, is a solid at room temperature.^[1]

^[2] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C16H32O	[2][3][4]
Molecular Weight	240.42 g/mol	[1][2][4]
CAS Number	18787-63-8	[1][3][4]
EC Number	242-571-0	[1][3][4]
Appearance	Colorless crystalline solid / White to light yellow solid	[4][5]
Melting Point	43-45 °C	[1][4][6]
Boiling Point	138-140 °C at 2 mmHg (lit.) / 317-318 °C at 760 mmHg	[1][2][6]
Flash Point	113 °C (closed cup) / ~112.78 °C	[4][7]
Water Solubility	Insoluble	[7]
Storage Class	11 - Combustible Solids	[1]

Toxicological Information

The toxicological properties of **2-Hexadecanone** have not been thoroughly investigated.[4] Most available safety data sheets indicate a lack of specific data for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[4] One source cites an unreported oral LD50 in mice of 1750 mg/kg.[7] Due to the limited data, this chemical should be handled with care, assuming it may be hazardous.

It is crucial to distinguish **2-Hexadecanone** from 2-Hexanone, a different chemical with established neurotoxic effects.[8][9]

Safe Handling and Storage

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-Hexadecanone**:[\[1\]](#)[\[4\]](#)

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: For operations that may generate dust, an N95 (US) or equivalent respirator is recommended.[\[1\]](#) In well-ventilated areas, respiratory protection may not be required.[\[4\]](#)
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[\[4\]](#)

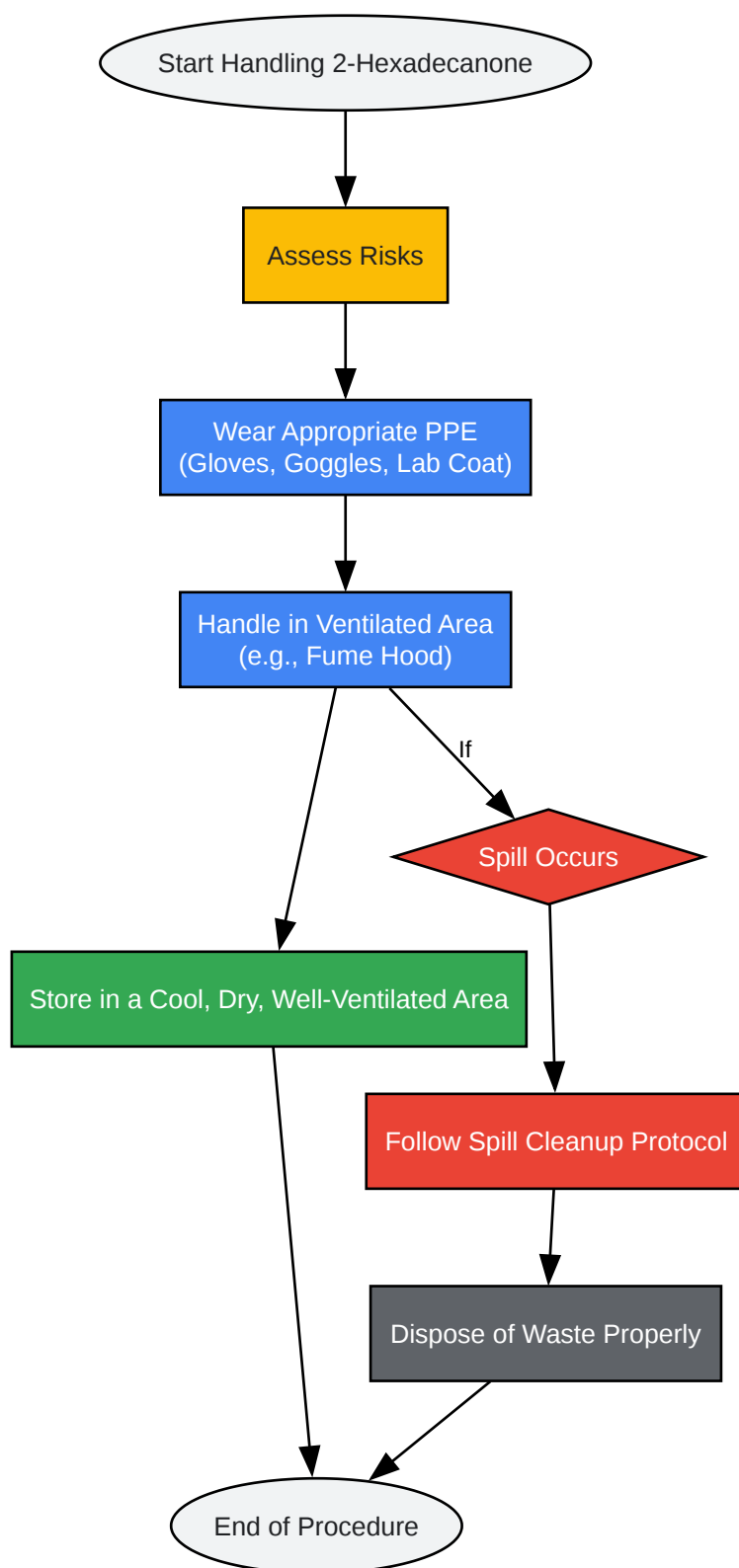
Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood to avoid dust formation.[\[3\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Take precautionary measures against static discharge.[\[11\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store away from incompatible materials.

A logical workflow for handling **2-Hexadecanone** safely is depicted in the following diagram:



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Caption: Workflow for Safe Handling of **2-Hexadecanone**.

Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[3][4]
- Skin Contact: Wash off with soap and plenty of water.[3][4]
- Eye Contact: Flush eyes with water as a precaution.[3][4]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.
[3][4]

In all cases of exposure, seek medical attention if symptoms persist.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Carbon oxides may be formed during combustion.[3]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[3]

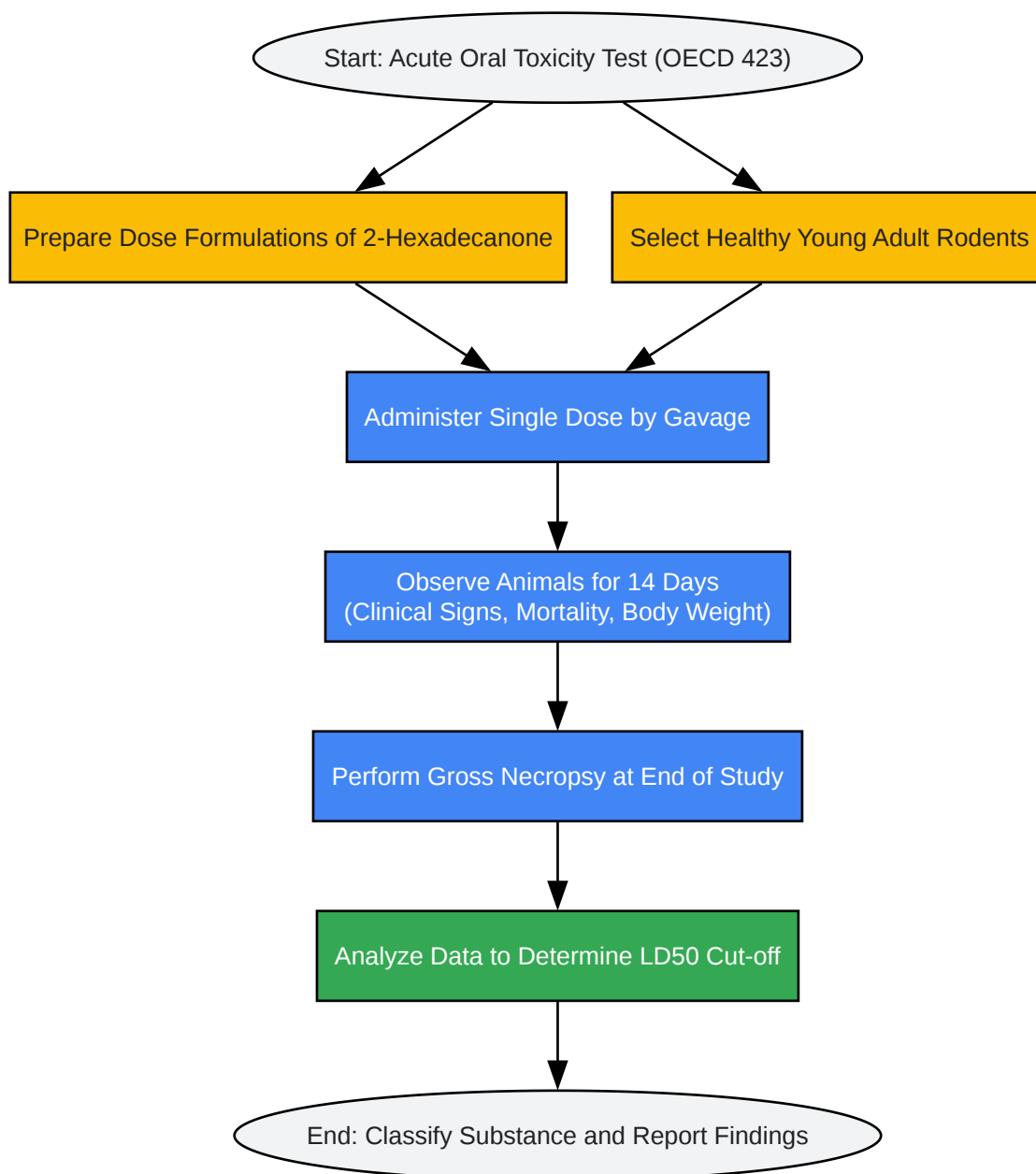
Accidental Release Measures

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[3]
- Environmental Precautions: Do not let the product enter drains.[3]
- Containment and Cleaning: Sweep up and shovel. Keep in suitable, closed containers for disposal.[3]

Experimental Protocols for Safety Assessment

Given the lack of specific toxicological data for **2-Hexadecanone**, standard OECD (Organisation for Economic Co-operation and Development) guidelines would be followed to

assess its potential hazards. The following diagram illustrates a generalized experimental workflow for determining acute oral toxicity.



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Caption: Generalized Workflow for an Acute Oral Toxicity Study.

Disclaimer: This guide is intended for informational purposes only and does not constitute a comprehensive safety assessment. It is the responsibility of the user to conduct a thorough risk assessment for their specific use of **2-Hexadecanone** and to implement appropriate safety

measures. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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